

PF-AKT400 cellular efficacy verification

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Compound Focus: PF-AKT400

Cat. No.: S548344

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PF-AKT400 Profile

The table below summarizes the core information available for **PF-AKT400**.

Property	Description
Name	PF-AKT400 (also known as AKT protein kinase inhibitor) [1] [2] [3]
Catalog Number	T5508 (TargetMol); M27611 (AbMole) [2] [3]
CAS Number	1004990-28-6 [1] [2] [3]
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O [1] [2] [3]
Molecular Weight	400.43 g/mol [1] [2] [3]
Mechanism of Action	Broadly selective, potent, ATP-competitive Akt inhibitor [2] [3]
Reported IC ₅₀	PKB α (Akt1): 0.5 nM ; PKA: 450 nM (900-fold selectivity) [1] [2] [3]
Solubility	≥ 90 mg/mL in DMSO (~ 224.76 mM) [2] [3]
Storage	Solid: -20°C for 3 years; in solvent: -80°C for 6 months [3]

Information Availability Notice

It's important to note that the search results lack detailed **cellular efficacy data**, such as half-maximal growth inhibitory concentration (GI₅₀) in specific cell lines, effects on cell proliferation, or induction of apoptosis. The available IC₅₀ value of 0.5 nM is from **biochemical assays** against purified PKB α (Akt1) and does not represent cellular potency [2] [3].

No direct comparison data with other Akt inhibitors (like MK-2206, Ipatasertib, etc.) was found in the search results, making an objective performance guide impossible at this time.

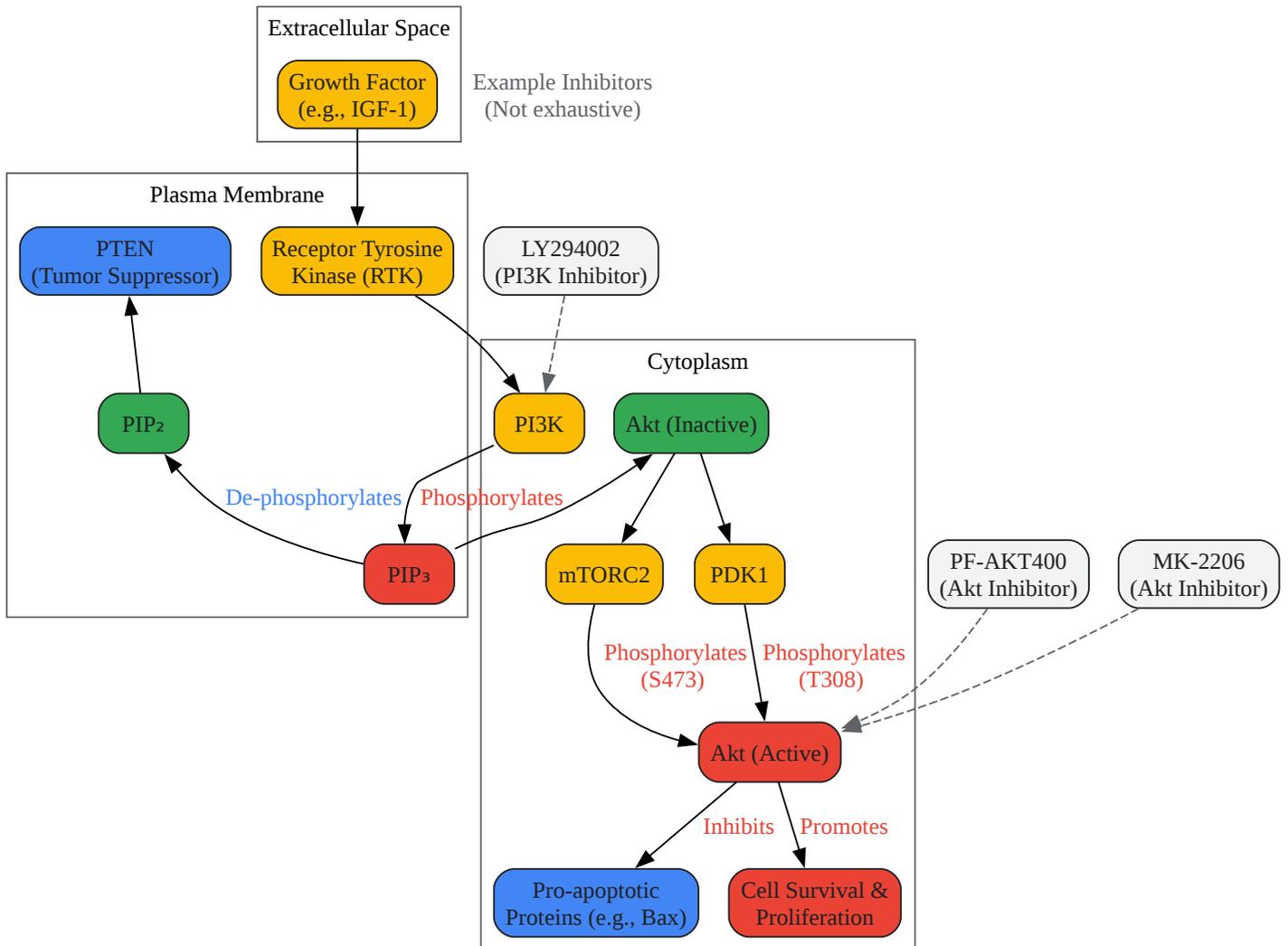
Experimental Context for Akt Inhibition

While specific protocols for **PF-AKT400** are not provided, research on Akt inhibitors commonly involves the following methodologies to verify cellular efficacy, which you can consider for your own investigations:

- **Cell Viability/Proliferation Assays:** Measures the compound's ability to inhibit cancer cell growth (e.g., MTT, CellTiter-Glo). The PI3K/Akt pathway is a key driver of cell survival and growth, and its inhibition typically reduces viability [4] [5].
- **Analysis of Pathway Inhibition:** Western blotting is used to detect changes in phosphorylation levels of Akt itself (e.g., at Ser473) and its downstream targets (e.g., p70S6K, GSK3 β) to confirm on-target activity in cells [6].
- **Apoptosis Assays:** Evaluates the induction of programmed cell death (e.g., TUNEL assay, caspase-3 activation). Inhibition of pro-survival Akt signaling can promote apoptosis [4] [7] [8].
- **Combination Studies:** Tests the synergy between Akt inhibitors and other chemotherapeutic agents (e.g., etoposide) to overcome therapy resistance, a known role of the Akt pathway [4] [6] [5].

The PI3K/Akt Pathway and Experimental Rationale

The diagram below illustrates the PI3K/Akt signaling pathway, which is frequently dysregulated in cancer, and the points where **PF-AKT400** and other common inhibitors act.



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This pathway is critically involved in promoting cell survival, growth, and therapy resistance [4] [5]. Akt activation can phosphorylate pro-apoptotic proteins like Bax, switching its function from promoting to inhibiting cell death, which is a key mechanism of chemotherapy resistance [7]. Inhibiting this pathway is a validated strategy to sensitize cancer cells to treatment [4] [6].

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